

Structural Elucidation and Spectroscopic Profiling of 3-Methoxybenzaldehyde Oxime: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Methoxy-benzaldehyde oxime

CAS No.: 38489-80-4

Cat. No.: B1623712

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Executive Summary

3-Methoxybenzaldehyde oxime (also known as m-anisaldehyde oxime) is a highly versatile organic intermediate utilized in the synthesis of complex pharmaceuticals, agrochemicals, and novel materials. The presence of the methoxy group (-OCH₃) at the meta position of the benzene ring imparts unique electronic properties that influence both the reactivity of the molecule and its spectroscopic signatures. This whitepaper provides researchers and drug development professionals with a rigorous, self-validating framework for the synthesis and multi-modal spectroscopic characterization (NMR, IR, MS) of 3-methoxybenzaldehyde oxime.

Mechanistic Context & Experimental Design

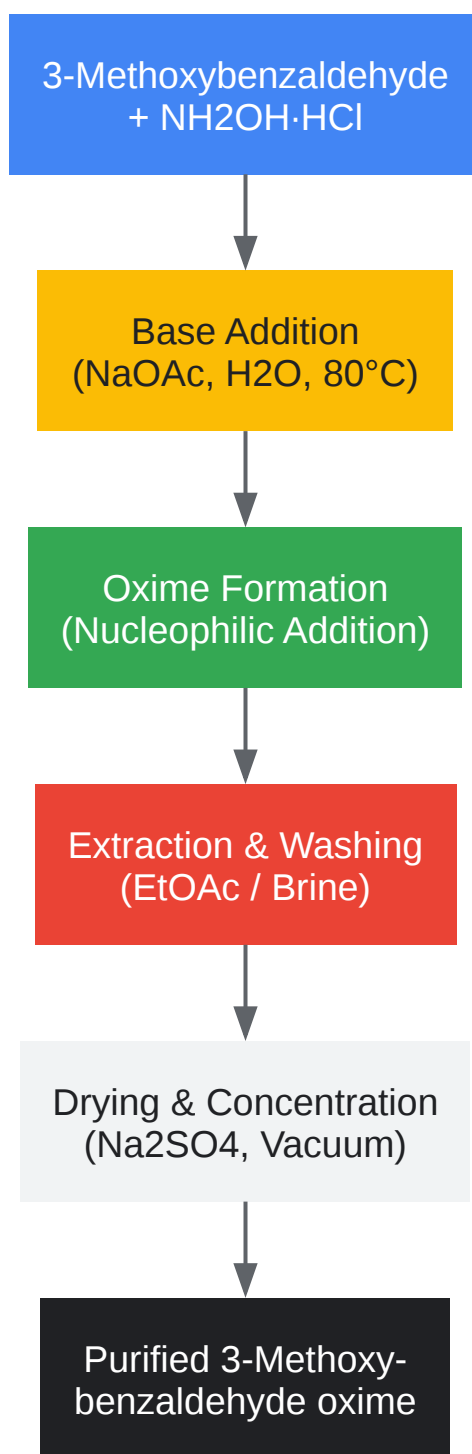
The synthesis of 3-methoxybenzaldehyde oxime proceeds via the nucleophilic addition of hydroxylamine to the carbonyl carbon of 3-methoxybenzaldehyde, followed by dehydration to form the C=N double bond.

Causality of Reagent Selection: Hydroxylamine is typically supplied as a hydrochloride salt ($\text{NH}_2\text{OH}\cdot\text{HCl}$) to prevent premature oxidation and enhance shelf stability. However, the protonated hydroxylammonium ion is not nucleophilic. Therefore, a mild base, such as sodium acetate (NaOAc), must be introduced. NaOAc acts as a proton acceptor, liberating the free hydroxylamine nucleophile in situ while maintaining a slightly acidic to neutral pH (pH ~4.5–6.0). This specific pH window is critical: it is acidic enough to protonate the carbonyl oxygen (enhancing its electrophilicity) but not so acidic that the hydroxylamine remains entirely protonated. The meta-methoxy group exerts an electron-withdrawing inductive effect but is electronically isolated from direct resonance donation to the aldehyde, preserving the high electrophilicity of the carbonyl carbon and ensuring rapid reaction kinetics.

Experimental Protocols: A Self-Validating System

To ensure high yield and purity, the following step-by-step methodology must be strictly adhered to. This protocol is designed to minimize side reactions and maximize the stereoselective formation of the thermodynamically favored (E)-isomer.

- **Reagent Preparation:** Dissolve 1.0 equivalent of 3-methoxybenzaldehyde in distilled water or a water/ethanol mixture at room temperature.
- **Nucleophile Activation:** In a separate vessel, prepare an aqueous solution containing 1.5 equivalents of hydroxylamine hydrochloride and 1.5 equivalents of sodium acetate .
- **Addition and Thermal Activation:** Add the hydroxylamine solution to the aldehyde dropwise. Heat the reaction mixture to 80°C under a nitrogen atmosphere and stir for 2 hours. The thermal energy overcomes the activation barrier for the dehydration step, driving the equilibrium toward the oxime.
- **Isolation:** Cool the mixture to room temperature. Extract the aqueous layer with ethyl acetate ($2 \times 30 \text{ mL}$). The organic phase selectively partitions the oxime product.
- **Washing and Drying:** Wash the combined organic phases with brine to remove residual salts, dry over anhydrous sodium sulfate (Na_2SO_4) to eliminate trace water, and concentrate under reduced pressure to yield the crude oxime.
- **Purification:** Recrystallize from a suitable solvent system (e.g., petroleum ether/diethyl ether) to obtain the pure product as a solid (Yield: ~85-89%) [1](#).



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Experimental workflow for the synthesis and purification of 3-Methoxybenzaldehyde oxime.

Spectroscopic Characterization

To guarantee the structural integrity of the synthesized 3-methoxybenzaldehyde oxime, a multi-modal spectroscopic approach is mandatory. No single technique is sufficient; rather, Mass Spectrometry (MS), Fourier-Transform Infrared Spectroscopy (FT-IR), and Nuclear Magnetic Resonance (NMR) must cross-validate one another to form a self-validating analytical system.

Mass Spectrometry (GC-MS / ESI-MS)

The first validation checkpoint is the molecular mass. 3-Methoxybenzaldehyde oxime ($C_8H_9NO_2$) has a monoisotopic mass of 151.06 Da. Gas Chromatography-Mass Spectrometry (GC-MS) typically reveals a distinct molecular ion peak $[M]^+$ at m/z 151 [2](#). Characteristic fragmentation patterns include m/z 136 (loss of $-CH_3$ or $-OH$) and m/z 108, which correspond to the breakdown of the methoxy-aromatic system.

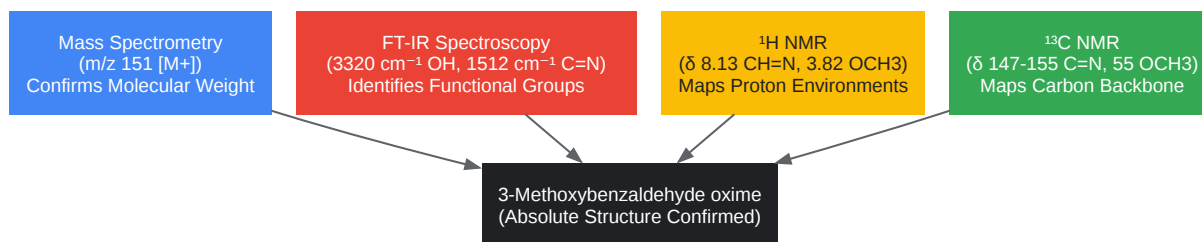
Fourier-Transform Infrared Spectroscopy (FT-IR)

FT-IR confirms the functional group transformations. The complete disappearance of the highly polar aldehyde carbonyl stretch ($\sim 1700\text{ cm}^{-1}$) is the primary indicator of reaction completion. The emergence of a broad O-H stretching band between 3320 and 3580 cm^{-1} and a sharp C=N stretching vibration at 1512 cm^{-1} confirms the formation of the oxime linkage. Additionally, the asymmetric C-O stretch of the methoxy group is clearly visible around 1216 cm^{-1} .

Nuclear Magnetic Resonance (1H & ^{13}C NMR)

NMR spectroscopy maps the atomic connectivity and stereochemistry (E/Z isomerism).

- 1H NMR ($CDCl_3$): The highly deshielded oxime proton ($-NOH$) appears as a broad singlet between δ 8.89 and 9.37 ppm, a shift highly dependent on sample concentration and hydrogen bonding dynamics [1](#). The imine proton ($HC=N$) resonates as a sharp singlet at δ 8.13 - 8.50 ppm. The presence of a single imine peak confirms the stereoselective formation of the thermodynamically favored (E)-isomer. The methoxy protons appear as a distinct 3H singlet at δ 3.82 - 3.90 ppm. The aromatic region displays a classic meta-substitution splitting pattern.
- ^{13}C NMR ($CDCl_3$): The carbon backbone is verified by the C=N resonance at 147-155 ppm [3](#). The methoxy carbon is highly shielded by the oxygen atom, appearing at ~ 55 ppm, while the aromatic carbons span 100-160 ppm.



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Multi-modal spectroscopic logic for the structural elucidation of 3-Methoxybenzaldehyde oxime.

Quantitative Data Summary

The following table synthesizes the expected quantitative spectroscopic data parameters for high-purity 3-methoxybenzaldehyde oxime, serving as a rapid reference for analytical validation.

Analytical Modality	Target Moiety / Parameter	Observed Value
GC-MS	Molecular Ion [M] ⁺	m/z 151
GC-MS	Major Fragments	m/z 136, 108
FT-IR	O-H Stretch	3320 - 3580 cm ⁻¹
FT-IR	C=N Stretch	1512 cm ⁻¹
FT-IR	C-O Stretch (Methoxy)	1216 cm ⁻¹
¹ H NMR (CDCl ₃)	-NOH (Oxime Proton)	δ 8.89 - 9.37 (s, 1H)
¹ H NMR (CDCl ₃)	HC=N (Imine Proton)	δ 8.13 - 8.50 (s, 1H)
¹ H NMR (CDCl ₃)	-OCH ₃ (Methoxy Protons)	δ 3.82 - 3.90 (s, 3H)
¹ H NMR (CDCl ₃)	Aromatic Protons	δ 6.92 - 7.68 (m, 4H)
¹³ C NMR (CDCl ₃)	C=N Carbon	δ 147 - 155 ppm
¹³ C NMR (CDCl ₃)	-OCH ₃ Carbon	δ ~55 ppm
¹³ C NMR (CDCl ₃)	Aromatic Carbons	δ 100 - 160 ppm

Conclusion

The absolute structural confirmation of 3-methoxybenzaldehyde oxime relies on a triad of analytical techniques. Mass spectrometry provides the foundational molecular weight, FT-IR confirms the successful conversion of the carbonyl to the oxime functional group, and NMR spectroscopy maps the exact connectivity and stereochemical preference. By adhering to the outlined synthetic protocols and cross-referencing these spectroscopic parameters, researchers can ensure the highest standards of scientific integrity in their drug development and chemical synthesis workflows.

References

- Title: **3-Methoxy-benzaldehyde oxime** | C₈H₉NO₂ | CID 9601243 - PubChem Source: National Institutes of Health (NIH) URL:[\[Link\]](#)

- Title: Synthesis and cytotoxic evaluation of undecenoic acid-based oxime esters Source: NISCAIR Online Periodicals Repository URL:[[Link](#)]
- Title: FACULTY OF PHARMACY AND MEDICINE Ph.D. Thesis in Pharmaceutical Sciences XXXI cycle Synthesis and biological evaluation of new s - I.R.I.S. Source: Sapienza University of Rome (uniroma1.it) URL:[[Link](#)]

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Sources

- 1. iris.uniroma1.it [iris.uniroma1.it]
- 2. 3-Methoxy-benzaldehyde oxime | C₈H₉NO₂ | CID 9601243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy 3-Methoxy-benzaldehyde oxime | 38489-80-4 [smolecule.com]
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